

# Personal protective equipment for handling (2-Methylbenzo[d]oxazol-6-yl)methanol

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## Compound of Interest

Compound Name: (2-Methylbenzo[d]oxazol-6-yl)methanol

Cat. No.: B177936

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## Essential Safety and Handling Guide for (2-Methylbenzo[d]oxazol-6-yl)methanol

For researchers, scientists, and drug development professionals handling **(2-Methylbenzo[d]oxazol-6-yl)methanol**, a clear and immediate understanding of safety protocols and logistical plans is paramount. This guide provides essential information for the safe handling, storage, and disposal of this compound, ensuring the well-being of laboratory personnel and the integrity of research.

### Chemical Identifier:

- Product Name: **(2-Methylbenzo[d]oxazol-6-yl)Methanol**
- CAS Number: 136663-40-6
- Molecular Formula: C<sub>9</sub>H<sub>9</sub>NO<sub>2</sub>
- Molecular Weight: 163.17

## Hazard Identification and Personal Protective Equipment (PPE)

While detailed hazard information for **(2-Methylbenzo[d]oxazol-6-yl)methanol** is not fully available, it is crucial to handle it with caution as a research chemical. The following personal protective equipment (PPE) is mandatory to minimize exposure and ensure safety.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or chemical safety goggles.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **(2-Methylbenzo[d]oxazol-6-yl)methanol** is critical to prevent contamination and accidental exposure.

### 1. Engineering Controls:

- Always handle **(2-Methylbenzo[d]oxazol-6-yl)methanol** in a well-ventilated laboratory or under a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

### 2. Safe Handling Practices:

- Avoid direct contact with skin and eyes.[\[1\]](#)
- Do not breathe dust or vapors.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling the compound.

- Do not eat, drink, or smoke in the laboratory.[2][3]

### 3. Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

## Emergency First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
In Case of Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a doctor if irritation persists.
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a doctor.
If Swallowed	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor immediately.

## Disposal Plan

Proper disposal of **(2-Methylbenzo[d]oxazol-6-yl)methanol** and its containers is essential to prevent environmental contamination and comply with regulations.

### 1. Chemical Waste:

- Dispose of **(2-Methylbenzo[d]oxazol-6-yl)methanol** as hazardous waste.

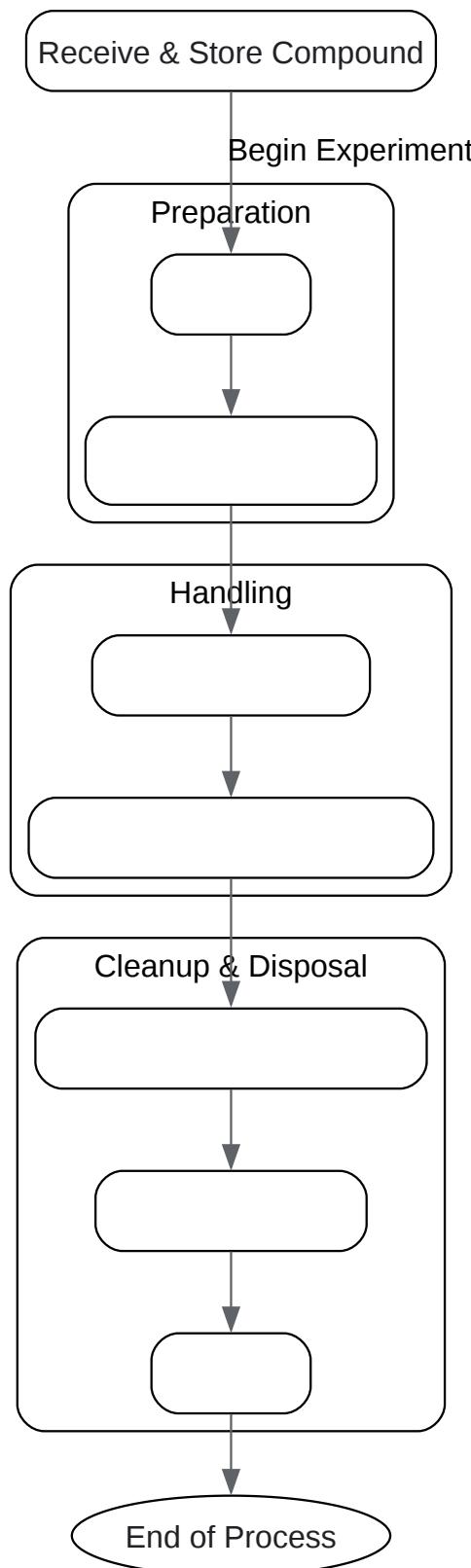
- Collect waste in a designated, properly labeled, and sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## 2. Contaminated Packaging:

- Dispose of contaminated packaging as hazardous waste in the same manner as the chemical itself.
- Do not reuse empty containers.

## Experimental Workflow for Handling **(2-Methylbenzo[d]oxazol-6-yl)methanol**

The following diagram illustrates the standard operational workflow for the safe handling of **(2-Methylbenzo[d]oxazol-6-yl)methanol** from receipt to disposal.



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Caption: Workflow for safe handling of **(2-Methylbenzo[d]oxazol-6-yl)methanol**.

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## References

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